

The Versatility of Tris(4-aminophenyl)amine: A Comparative Review of its Applications

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Compound of Interest

Compound Name: *Tris(4-aminophenyl)amine*

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For researchers, scientists, and professionals in drug development, **Tris(4-aminophenyl)amine** (TAPA) has emerged as a pivotal building block in the synthesis of advanced materials. Its unique C₃-symmetric and trifunctional amine structure provides a versatile platform for creating complex molecular architectures with applications spanning from gas separation and electronics to energy storage and potentially pharmaceuticals.

This guide offers a comparative analysis of TAPA's performance in its primary applications, supported by experimental data from recent literature. We will delve into its role in the formation of Covalent Organic Frameworks (COFs) for gas capture, its utility in electrochromic devices, its application as a hole transport material in perovskite solar cells, and its use in creating high-performance polyimide membranes for gas separation.

Covalent Organic Frameworks (COFs) for Carbon Capture

TAPA is a favored monomer for the synthesis of 2D and 3D COFs due to its threefold symmetry and reactive amine groups, which facilitate the formation of robust, porous, and crystalline frameworks.^[1] These COFs exhibit high surface areas and tunable porosity, making them excellent candidates for gas storage and separation.

Comparative Performance of TAPA-based COFs for CO₂ Uptake

COF Material	Monomers	BET Surface Area (m ² /g)	CO ₂ Uptake (mg/g) at 273 K, 1 bar	CO ₂ Uptake (mg/g) at 298 K, 1 bar	Reference
TPA-COF-6	Tris(4-aminophenyl) amine (TAPA) + Triarylaldehyde	up to 1747	92.38	65.65	[2] [3]
HHU-COF-1	1,3,5-tris-(4-aminophenyl) triazine (TAPT) + 4,4'-biphenyldicarboxaldehyde	2352	47.52 (1.08 mmol/g)	-	[4]
HHU-COF-2	1,3,5-tris-(4-aminophenyl) triazine (TAPT) + Octafluoro-4,4'-biphenyldicarboxaldehyde	1356	76.56 (1.74 mmol/g)	-	[4]
Cz-COF	Carbazole-based monomer	-	-	110 (11.0 wt%)	[5]
Tz-COF	Benzobisthiazole-based monomer	-	-	154 (15.4 wt%)	[5]

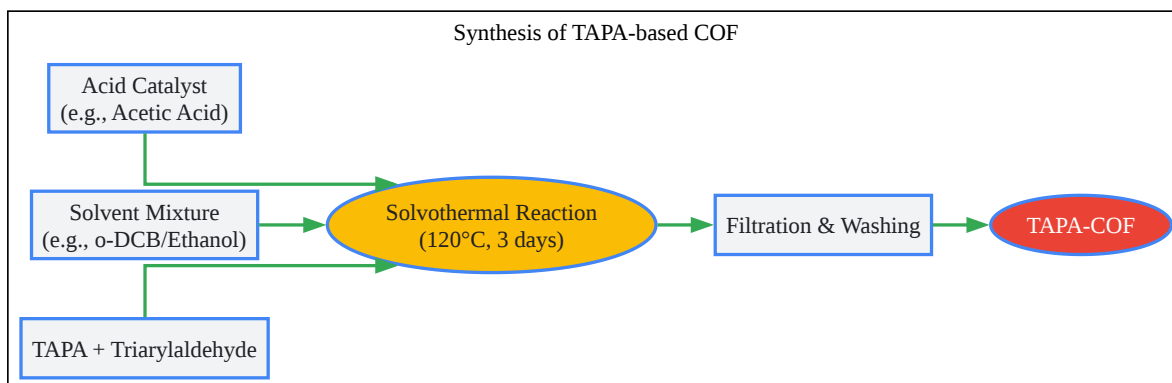
Analysis: TAPA-based COFs, such as TPA-COF-6, demonstrate significant CO₂ uptake, which is competitive with other functionalized COFs. The data indicates that the choice of the aldehyde linker and the presence of heteroatoms (like in Cz-COF and Tz-COF) can further enhance CO₂ adsorption capabilities. The fluorinated TAPT-based COF (HHU-COF-2) shows a

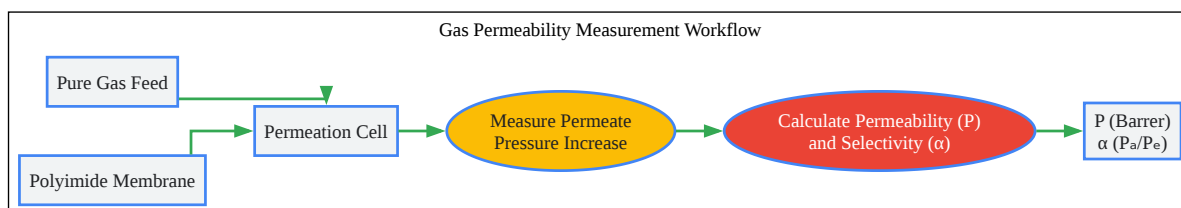
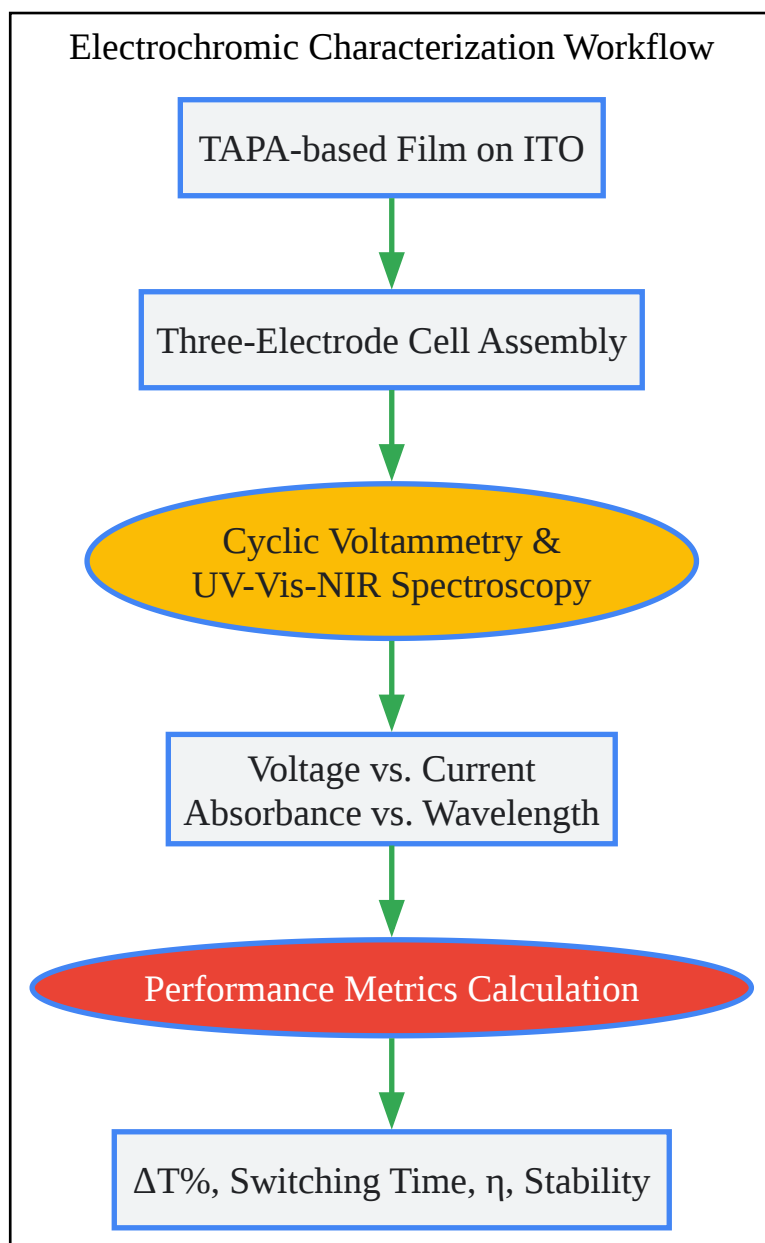
higher CO₂ uptake than its non-fluorinated counterpart, suggesting a strategy for performance enhancement.

Experimental Protocol: Synthesis of a TAPA-based COF (TPA-COF-6 as an example)

The synthesis of TPA-COFs is typically achieved through a one-pot polycondensation reaction.

- **Monomer Preparation:** **Tris(4-aminophenyl)amine** (TPA-3NH₂) and a selected triarylaldehyde are used as the amine and aldehyde monomers, respectively.
- **Solvothermal Synthesis:** The monomers are suspended in a suitable solvent mixture (e.g., a mixture of o-dichlorobenzene and ethanol) in a sealed tube.
- **Acid Catalysis:** An acidic catalyst, such as aqueous acetic acid, is added to the suspension to facilitate the Schiff base condensation reaction.
- **Reaction Conditions:** The mixture is heated at a specific temperature (e.g., 120 °C) for a period of time (e.g., 3 days) to allow for the formation of the crystalline COF.
- **Purification:** The resulting solid is collected by filtration, washed with various organic solvents (e.g., acetone, THF) to remove unreacted monomers and oligomers, and then dried under vacuum.





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